

Safe Disposal of Oxotremorine M: A Procedural Guide

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Compound of Interest

Compound Name: Oxotremorine M

Cat. No.: B1532979

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Oxotremorine M, a potent muscarinic acetylcholine receptor agonist, requires stringent handling and disposal procedures due to its significant toxicity.^{[1][2]} Safety data sheets indicate that **Oxotremorine M** can be fatal if swallowed, inhaled, or in contact with skin, classifying it as a highly hazardous substance. Adherence to established laboratory safety protocols and hazardous waste regulations is paramount to ensure the safety of personnel and prevent environmental contamination.

Immediate Safety and Handling

Before handling **Oxotremorine M** for any purpose, including disposal preparation, it is crucial to wear appropriate Personal Protective Equipment (PPE). This includes chemical-resistant gloves, a lab coat or protective clothing, and respiratory protection.^[1] All handling should occur in a well-ventilated area or a chemical fume hood.

Key Safety and Disposal Information Summary

Parameter	Guideline	Source(s)
Chemical Name	Oxotremorine M	[2]
Synonyms	Oxotremorine methiodide, N,N,N-Trimethyl-4-(2-oxo-1-pyrrolidiny)-2-butyne-1-ammonium iodide	[2][3]
CAS Number	63939-65-1	[1][2]
Hazard Class	Acute Toxicity: Oral (Category 2), Dermal (Category 2), Inhalation (Category 1)	
Hazard Statements	H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.	
UN Number	UN 2811: Toxic solid, organic, n.o.s.	
Incompatible Materials	Strong oxidizing agents, strong reducing agents, strong bases, strong acids.	[3]
Primary Disposal Route	Collection by an approved hazardous waste disposal service.	
Prohibited Disposal	Do NOT dispose of via sewer/drain systems or regular trash.[4][5]	

Step-by-Step Disposal Protocol

The proper disposal of **Oxotremorine M** waste must be managed through your institution's Environmental Health and Safety (EH&S) or equivalent hazardous waste management program.[4][5] Never discharge chemical wastes down the sink or dispose of them in regular trash.[4][6]

1. Waste Segregation and Collection:

- **Identify Waste:** Any material contaminated with **Oxotremorine M**, including pure substance, solutions, spill cleanup materials, and contaminated lab supplies (e.g., gloves, pipette tips), must be treated as hazardous waste.[\[4\]](#)
- **Segregate Incompatibles:** Do not mix **Oxotremorine M** waste with incompatible chemicals such as strong acids, bases, or oxidizing agents.[\[3\]](#)[\[7\]](#) Store waste streams separately to prevent dangerous reactions.[\[7\]](#)

2. Container Selection and Labeling:

- **Use a Compatible Container:** Collect waste in a container that is chemically resistant and has a secure, leak-proof screw cap.[\[6\]](#)[\[7\]](#) The container must be in good condition, free from cracks or deterioration.[\[7\]](#)
- **Proper Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Oxotremorine M**," and an accurate description of the contents (e.g., "solid," "aqueous solution with concentration").[\[5\]](#)[\[8\]](#)

3. Storage in a Satellite Accumulation Area (SAA):

- **Designated Storage:** Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[\[5\]](#)[\[7\]](#)[\[8\]](#)
- **Secure Storage:** Keep the waste container closed at all times except when adding waste.[\[4\]](#) [\[8\]](#) The SAA should be inspected regularly for any signs of leakage.[\[7\]](#)
- **Accumulation Limits:** Be aware of accumulation limits for acutely toxic wastes. Regulations may limit storage to a maximum of one quart for such materials before requiring a pickup.[\[5\]](#) [\[8\]](#)

4. Arranging for Final Disposal:

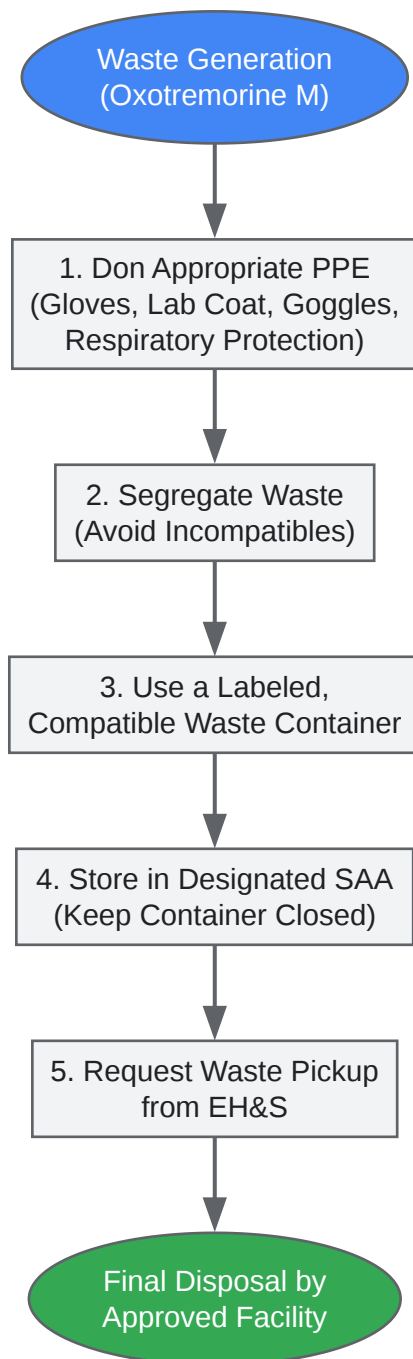
- **Contact EH&S:** Once the waste container is full or ready for removal, contact your institution's EH&S department to schedule a pickup.[\[8\]](#)

- Documentation: Complete any required waste disposal forms accurately to ensure safe handling and transport by waste management personnel.[5]
- Final Disposal: The EH&S program will ensure the waste is transported to an approved and licensed hazardous waste treatment and disposal facility, in compliance with all federal and state regulations.[5]

Disposal Workflow Diagram

The following diagram illustrates the procedural workflow for the safe disposal of **Oxotremorine M**.

Oxotremorine M Disposal Workflow



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Caption: Procedural flow for the safe handling and disposal of **Oxotremorine M** waste.

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